

Essential Safety and Operational Guide for Handling 1,1-Dibromoferrocene

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Compound of Interest

Compound Name: 1,1-Dibromoferrocene

Cat. No.: B15746753

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,1-Dibromoferrocene**. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety regulations.

Hazard Identification and Personal Protective Equipment (PPE)

1,1-Dibromoferrocene is a chemical compound that requires careful handling due to its potential health hazards. It is classified as an irritant, causing skin, eye, and respiratory system irritation.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.^[2]

Table 1: Personal Protective Equipment (PPE) for Handling **1,1-Dibromoferrocene**

Protection Type	Recommended Equipment	Standards and Practices
Eye/Face Protection	Chemical safety goggles that meet ANSI Z87.1 standards.[3] A face shield should be worn in situations where splashing is possible.[4]	Ensure a snug fit to protect against dust particles and splashes.
Hand Protection	Chemically resistant gloves (Nitrile or Neoprene are recommended for halogenated organic compounds).[5][6]	Inspect gloves for any signs of degradation or punctures before use. Use proper glove removal technique to avoid skin contact.
Skin and Body Protection	A long-sleeved lab coat.[2] Closed-toe shoes must be worn.[5]	Lab coats should be kept buttoned.
Respiratory Protection	All handling of 1,1-Dibromoferrocene solid should be performed in a certified chemical fume hood to avoid inhalation of dust.[2][5]	Ensure the fume hood has adequate airflow before beginning work.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,1-Dibromoferrocene**.

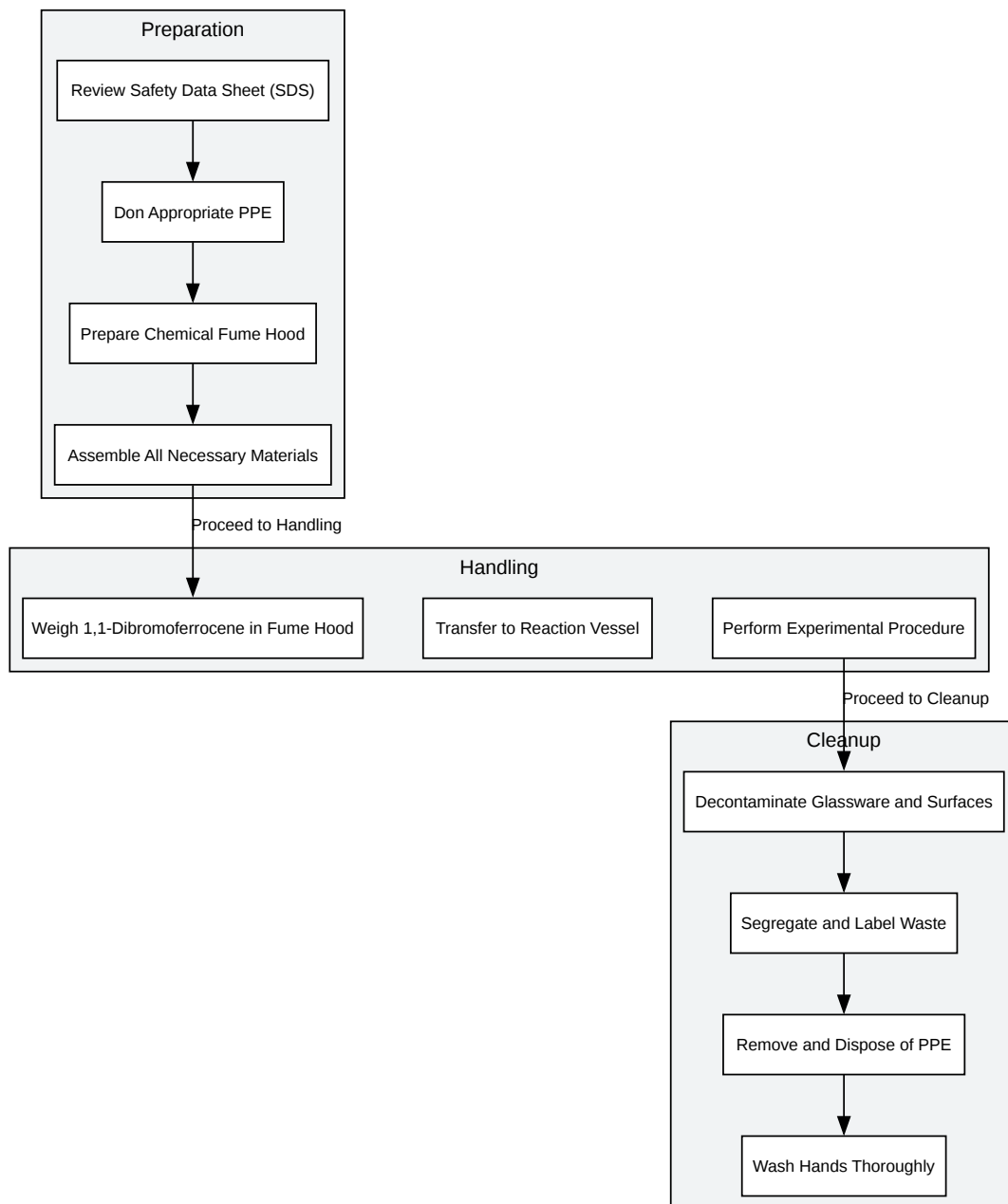
Table 2: Physical and Chemical Properties of **1,1-Dibromoferrocene**

Property	Value
CAS Number	1293-65-8[7][8]
Molecular Formula	C ₁₀ H ₈ Br ₂ Fe[8]
Molecular Weight	343.82 g/mol [8]
Appearance	Orange to brown crystalline solid
Melting Point	52-55 °C
Occupational Exposure Limits	No data available[1][9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **1,1-Dibromoferrocene**. The following workflow outlines the necessary steps from preparation to cleanup.

Operational Workflow for Handling 1,1-Dibromoferrocene

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Operational Workflow Diagram

Experimental Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **1,1-Dibromoferrocene**.
 - Put on all required Personal Protective Equipment (PPE) as detailed in Table 1.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Assemble all necessary equipment, including spatulas, weighing paper, and reaction vessels, inside the fume hood.
- Handling:
 - Inside the fume hood, carefully weigh the desired amount of **1,1-Dibromoferrocene** onto weighing paper.
 - Transfer the solid to the reaction vessel.
 - Conduct the experiment as per the established research protocol.
- Cleanup:
 - Decontaminate all glassware and surfaces that have come into contact with **1,1-Dibromoferrocene** using an appropriate solvent (e.g., acetone), followed by soap and water.
 - Segregate all waste materials as described in the Disposal Plan (Section 4).
 - Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated waste container.
 - Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan

Proper disposal of **1,1-Dibromoferrocene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.^[5]

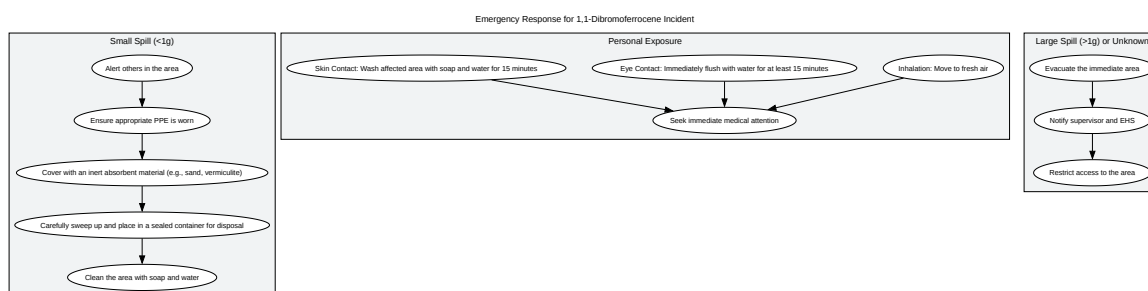
Waste Segregation and Collection:

- Solid Waste: Unused **1,1-Dibromoferrocene**, contaminated weighing paper, gloves, and other solid materials should be placed in a clearly labeled, sealed container for "Halogenated Organic Solid Waste".
- Liquid Waste: Solvents used for cleaning and reaction residues containing **1,1-Dibromoferrocene** should be collected in a separate, sealed container labeled "Halogenated Organic Liquid Waste".
- Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container.

All waste containers must be properly labeled with the chemical name and hazard warnings and disposed of through the institution's Environmental Health and Safety (EHS) department.

Emergency Response Plan

In the event of an accidental release or exposure, immediate and appropriate action is necessary.



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Emergency Response Flowchart

Spill Cleanup Procedure:

- Small Spills (less than 1 gram):
 - Alert personnel in the immediate vicinity.

- Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite to avoid generating dust.^[10]
- Carefully sweep the material into a sealed container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Large Spills (greater than 1 gram) or spills outside of a fume hood:
 - Evacuate all non-essential personnel from the area.
 - Immediately notify your supervisor and the institution's Environmental Health and Safety (EHS) department.
 - Restrict access to the spill area.
 - Await the arrival of trained emergency response personnel.

First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[1] Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^[1] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.^[1] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[1]

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References

- 1. 1,1'-DIBROMOFERROCENE - Safety Data Sheet [chemicalbook.com]
- 2. qmul.ac.uk [qmul.ac.uk]
- 3. hmc.edu [hmc.edu]
- 4. glovesbyweb.com [glovesbyweb.com]
- 5. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 8. scbt.com [scbt.com]
- 9. echemi.com [echemi.com]
- 10. jk-sci.com [jk-sci.com]
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